

# An In-depth Technical Guide to Pigment Red 21: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Pigment Red 21

CAS No.: 6410-26-0

Cat. No.: B1360073

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## Introduction

**Pigment Red 21** (C.I. 12300) is a synthetic organic monoazo pigment characterized by its vibrant yellowish-red hue.[1][2] It belongs to the family of Naphthol AS pigments, which are widely utilized in various industrial applications due to their strong color strength and good opacity.[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and characterization of **Pigment Red 21**, tailored for a scientific audience.

## Chemical Structure and Identification

**Pigment Red 21** is chemically identified as 4-[(2-Chlorophenyl)azo]-3-hydroxy-N-phenyl-2-naphthalenecarboxamide.[4] The molecule consists of a chlorinated benzene ring linked to a substituted naphthalene system through an azo bridge (-N=N-).

Table 1: Chemical Identifiers of **Pigment Red 21**

Identifier	Value
IUPAC Name	4-[(2-Chlorophenyl)azo]-3-hydroxy-N-phenyl-2-naphthalenecarboxamide[4]
CAS Number	6410-26-0[2]
C.I. Name	Pigment Red 21[1]
C.I. Number	12300[1][3]
Molecular Formula	C <sub>23</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>2</sub> [4]
Molecular Weight	401.85 g/mol [4]
SMILES	<chem>C1=CC=C(C=C1)NC(=O)C2=C(C(=C3C=CC=C3=C2)N=NC4=CC=CC=C4Cl)O</chem>
InChI Key	XNANGTRPTFPPPE-UHFFFAOYSA-N

## Physicochemical and Fastness Properties

**Pigment Red 21** presents as a red powder and is generally insoluble in water but soluble in some organic solvents.[5][6] Its properties make it suitable for applications requiring good light and heat stability.

Table 2: Physicochemical Properties of **Pigment Red 21**

Property	Value	Source(s)
Appearance	Red powder	[7]
Melting Point	241 °C	[1][8]
Density	1.311 - 1.74 g/cm <sup>3</sup>	[3][5]
Oil Absorption	35-69 g/100g	[3][7][9]
pH Value	6.0 - 8.0	[7]
Heat Resistance	Up to 160 °C	[3][7]

Table 3: Fastness Properties of **Pigment Red 21** (Scale 1-8 for Light, 1-5 for others)

Property	Rating	Source(s)
Light Fastness (Full Shade)	5 - 7	[2][3][7]
Water Resistance	4	[2][9]
Oil Resistance	3 - 4	[2][9]
Acid Resistance	4 - 5	[2][7][9]
Alkali Resistance	4 - 5	[2][7][9]
Alcohol Resistance	4	[7]
Ester Resistance	3	[7]
Benzene Resistance	3	[7]

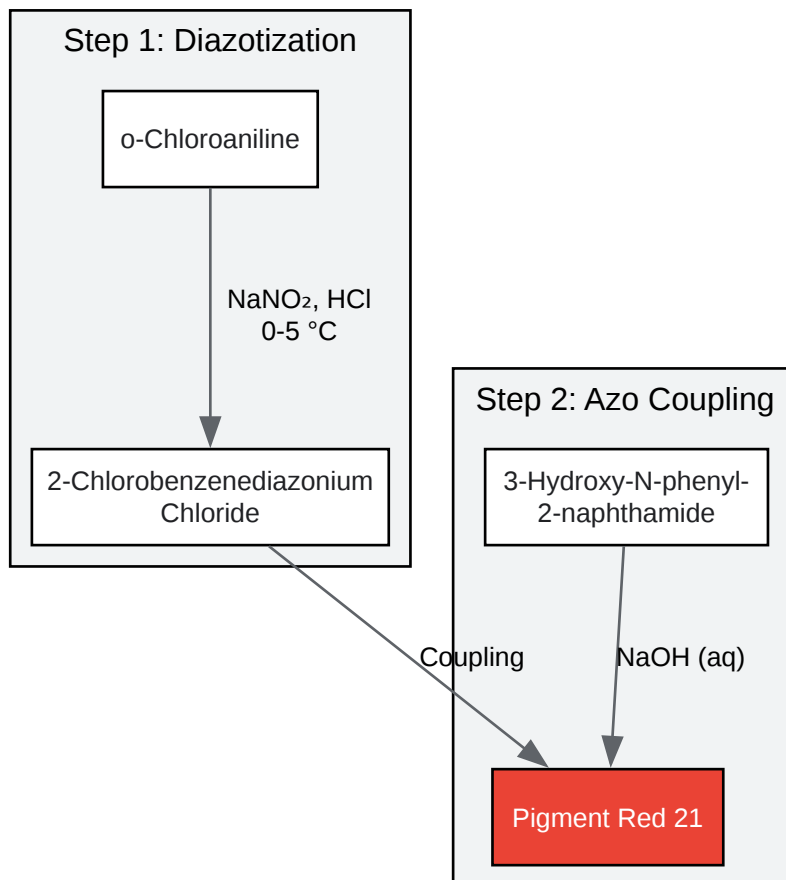
## Experimental Protocols

### Synthesis of Pigment Red 21

The synthesis of **Pigment Red 21** is a two-step process involving the diazotization of an aromatic amine followed by an azo coupling reaction.

Diagram of the Synthesis Pathway for **Pigment Red 21**:

## Synthesis of Pigment Red 21



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Caption: Synthesis pathway of **Pigment Red 21**.

Experimental Protocol:

- Diazotization of o-Chloroaniline:
  - In a reaction vessel, suspend o-chloroaniline (1 equivalent) in dilute hydrochloric acid (2.5 equivalents).
  - Cool the suspension to 0-5 °C in an ice-salt bath with constant stirring.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.05 equivalents) dropwise, ensuring the temperature does not exceed 5 °C.

- Continue stirring for 30 minutes after the addition is complete to ensure full diazotization. The formation of the diazonium salt can be confirmed by a positive reaction on starch-iodide paper.
- Preparation of the Coupling Solution:
  - In a separate vessel, dissolve 3-Hydroxy-N-phenyl-2-naphthamide (Naphthol AS) (1 equivalent) in a dilute aqueous solution of sodium hydroxide at room temperature to form the sodium salt.
  - Cool the resulting solution to 5-10 °C.
- Azo Coupling:
  - Slowly add the cold diazonium salt solution to the cold Naphthol AS solution with vigorous stirring.
  - Maintain the temperature below 10 °C and control the pH of the reaction mixture between 4.5 and 5.5 by adding a sodium acetate solution.
  - A red precipitate of **Pigment Red 21** will form.
  - Continue stirring for 2-3 hours to ensure the completion of the coupling reaction.
- Isolation and Purification:
  - Filter the precipitated pigment and wash thoroughly with cold water until the filtrate is neutral and free of soluble salts.
  - Dry the pigment in an oven at 60-70 °C.
  - The dried pigment can be further purified by recrystallization from a suitable organic solvent, such as toluene, to obtain orange-red acicular crystals.<sup>[1]</sup>

## Characterization Methods

### 4.2.1. UV-Visible (UV-Vis) Spectroscopy

- Objective: To determine the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) in the visible region, which is responsible for the pigment's color.
- Methodology:
  - Prepare a dilute solution of **Pigment Red 21** in a suitable organic solvent (e.g., ethanol or DMF).
  - Record the UV-Vis spectrum over a range of 300-800 nm using a double-beam spectrophotometer, with the pure solvent as a reference.
  - The spectrum is expected to show a strong absorption band in the visible region, characteristic of the extended  $\pi$ -conjugation of the azo chromophore.

#### 4.2.2. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Objective: To identify the functional groups present in the **Pigment Red 21** molecule.
- Methodology:
  - Prepare a KBr pellet by mixing a small amount of the dry pigment powder with potassium bromide and pressing it into a transparent disk.
  - Record the FT-IR spectrum in the range of 4000-400  $\text{cm}^{-1}$ .
  - Expected Characteristic Peaks:
    - $\sim 3400 \text{ cm}^{-1}$ : O-H stretching vibration.
    - $\sim 3300 \text{ cm}^{-1}$ : N-H stretching of the amide group.
    - $\sim 1670 \text{ cm}^{-1}$ : C=O stretching of the amide I band.
    - $\sim 1590 \text{ cm}^{-1}$ : N=N stretching of the azo group.
    - $\sim 1550 \text{ cm}^{-1}$ : N-H bending of the amide II band.
    - $\sim 750 \text{ cm}^{-1}$ : C-Cl stretching vibration.

## Applications

**Pigment Red 21** is primarily used in the coloration of a variety of materials. Its applications include:

- Inks: Recommended for water-based and offset inks.[3][7]
- Paints and Coatings: Used in industrial paints, water-based coatings, and decorative paints. [3][7][8]
- Textile Printing: Suggested for textile printing applications.[2][10]
- Other Applications: Also used in the coloring of soap products.[5]

## Safety and Handling

While generally considered to have low toxicity, appropriate safety precautions should be taken when handling **Pigment Red 21** powder.

- Use in a well-ventilated area or with local exhaust ventilation to minimize dust inhalation.
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.
- In case of skin contact, wash with soap and water. In case of eye contact, flush with copious amounts of water.
- Studies indicate a low acute oral toxicity (LD50/oral/rat -  $\geq 5000$  mg/kg for a similar pigment). [11] However, prolonged exposure to the dust may cause respiratory irritation.[6]

This guide serves as a comprehensive technical resource on **Pigment Red 21**. For specific applications, it is recommended to consult the manufacturer's safety data sheet and conduct in-house testing to ensure suitability.

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